

Spinasaponin E: A Technical Overview of its Molecular Framework

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Compound of Interest

Compound Name: *Spinasaponin E*

Cat. No.: *B12367239*

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Introduction

Spinasaponin E is a triterpenoid saponin isolated from *Spinacia oleracea* L., commonly known as spinach.^[1] As a member of the saponin class of compounds, it is characterized by a complex aglycone backbone glycosidically linked to one or more sugar chains. Saponins are known to exhibit a wide range of biological activities, and **Spinasaponin E**, in particular, has been identified as a compound of interest for research in inflammatory diseases.^{[1][2]} This technical guide provides an in-depth look at the basic molecular structure of **Spinasaponin E**, based on currently available data.

Physicochemical Properties

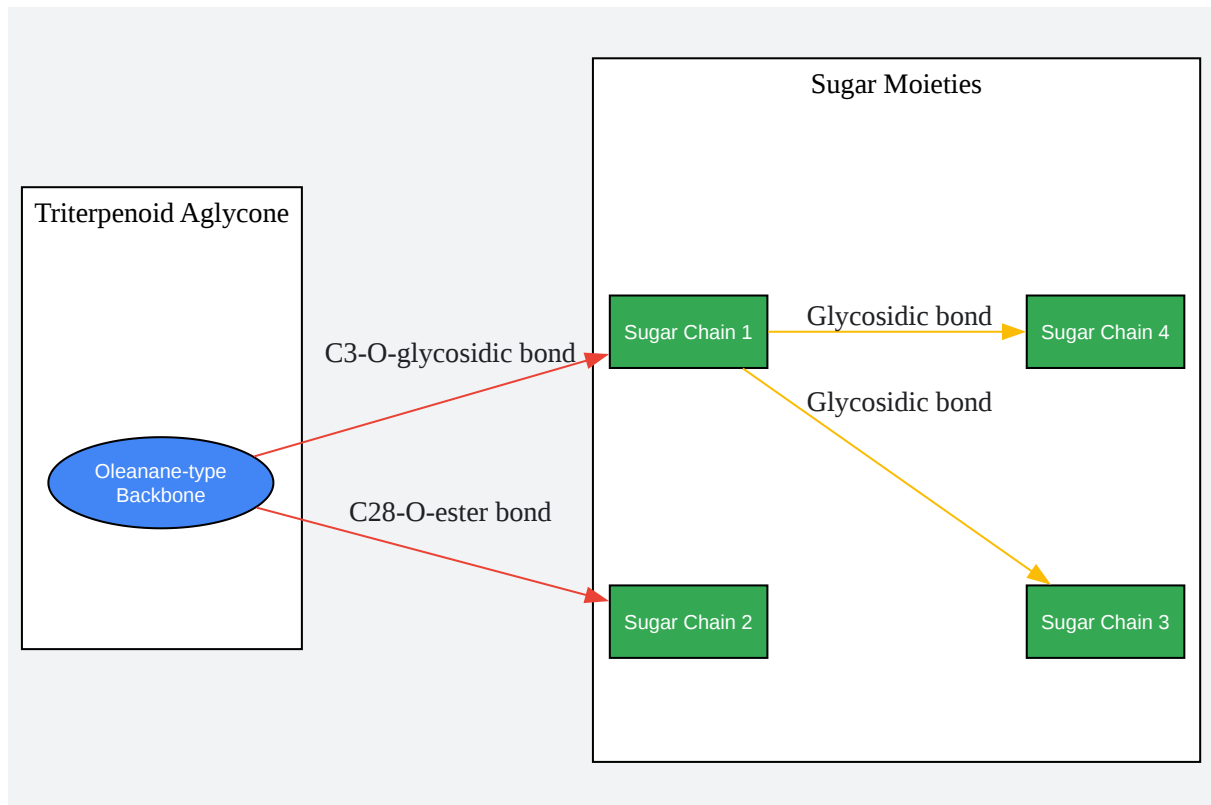
A summary of the key physicochemical properties of **Spinasaponin E** is presented in the table below. This data is essential for its identification, characterization, and potential application in experimental settings.

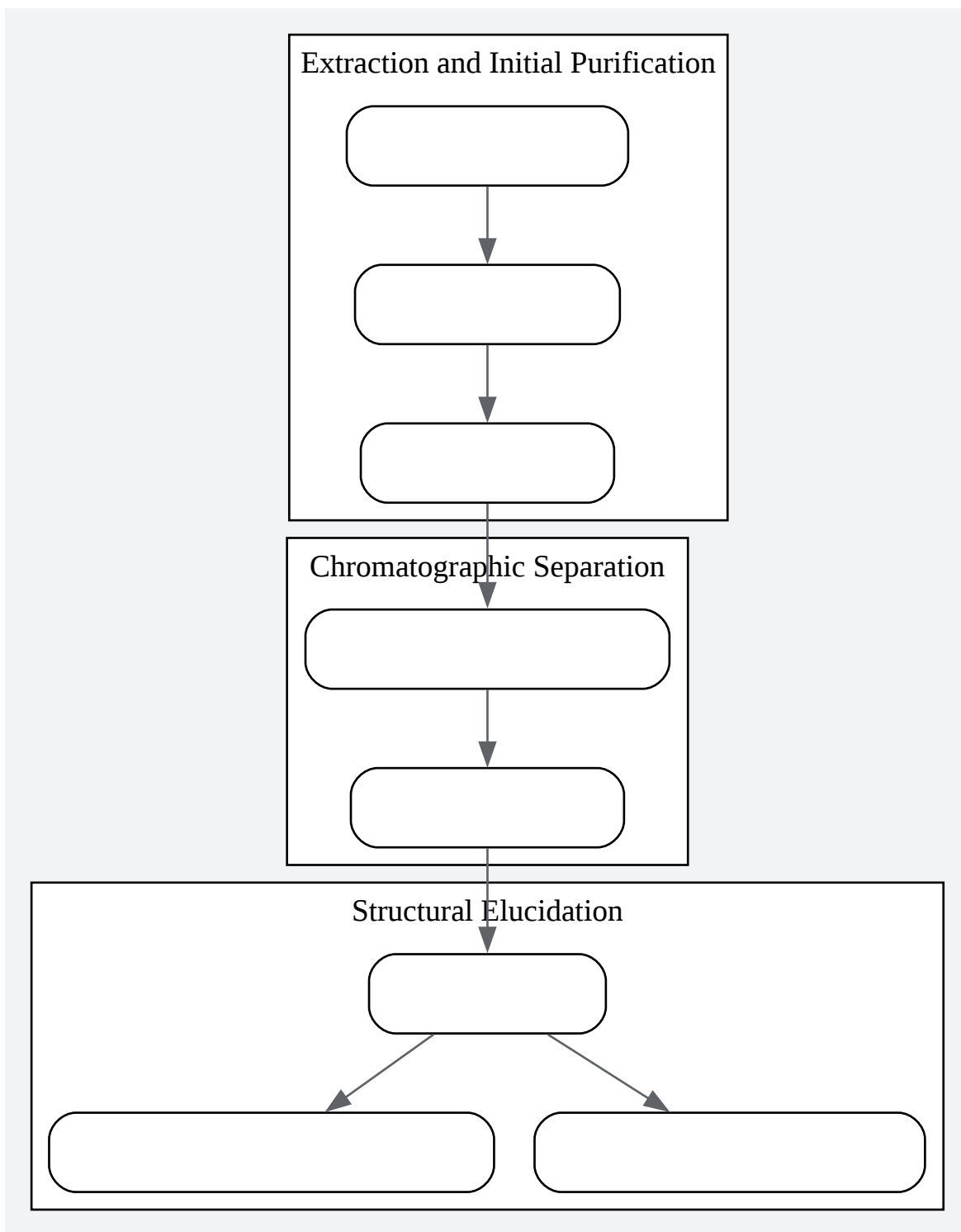
Property	Value	Source
Molecular Formula	C58H90O28	[1][2]
Molecular Weight	1235.32 g/mol	[1][2]
CAS Number	2867584-02-7	[1]
IUPAC Name	(2S,3S,4S,5R,6R)-6- [[[(2S,3R,4S,4aR,6aR,6bS,8aS, 12aS,14aR,14bR)-4-carboxy- 8a-[(2S,3S,4R,5S,6S)-3- [(2S,3R,4S,5R,6S)-3,4- dihydroxy-6-methyl-5- [(2S,3R,4S,5R)-3,4,5- trihydroxyoxan-2-yl]oxyoxan-2- yl]oxy-4,5-dihydroxy-6- methyloxan-2-yl]oxycarbonyl- 2-hydroxy-4,6a,6b,11,11,14b- hexamethyl- 1,2,3,4a,5,6,7,8,9,10,12,12a,1 4,14a-tetradecahydropicen-3- yl]oxy]-3,5-dihydroxy-4- [(2S,3R,4S,5R)-3,4,5- trihydroxyoxan-2-yl]oxyoxane- 2-carboxylic acid	[3]

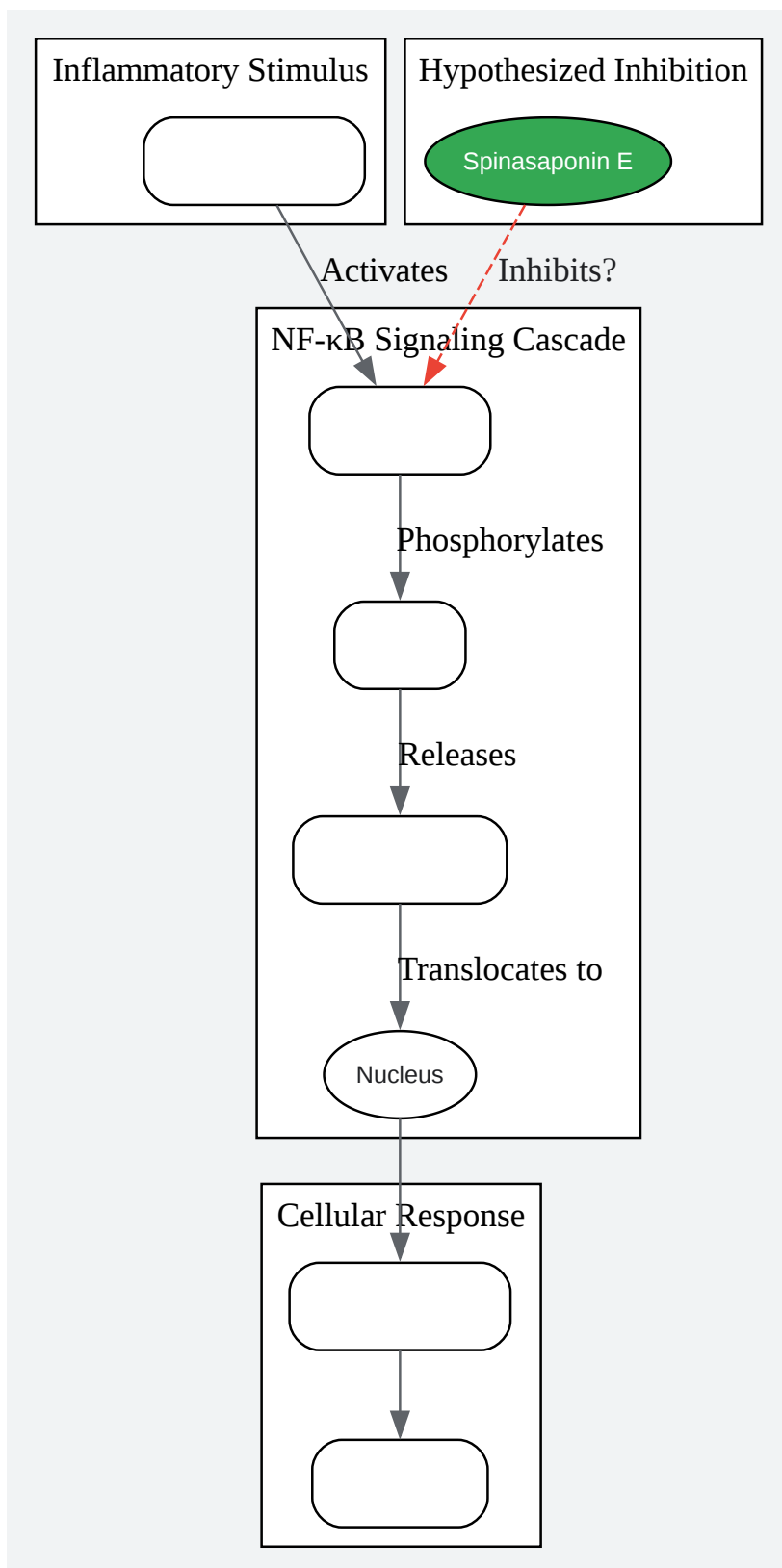
Molecular Structure

The core of **Spinasaponin E** is a pentacyclic triterpenoid aglycone, a common feature among oleanane-type saponins. Attached to this aglycone are several sugar moieties, which significantly contribute to the molecule's overall size, polarity, and biological activity. The IUPAC name provides a detailed description of the stereochemistry and connectivity of the various functional groups and sugar residues.[3]

A simplified 2D representation of the molecular structure of **Spinasaponin E** is provided below. This diagram illustrates the complex arrangement of the aglycone and the attached sugar chains.







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References

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